

Technical Guide: Aminopropylon Homologous Series and Derivatives

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Compound of Interest

Compound Name: *Aminopropylon*

CAS No.: *3690-04-8*

Cat. No.: *B1200042*

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Context: Medicinal Chemistry / Non-Narcotic Analgesics / Pyrazolone Toxicology Target

Audience: Researchers, Medicinal Chemists, and Safety Pharmacologists

Executive Summary & Chemical Identity

Aminopropylon (also known as **Aminopropylone**) is a synthetic analgesic and antipyretic agent belonging to the pyrazolone class. Structurally, it is an amide derivative of 4-aminoantipyrine. While historically developed to improve upon the safety profile of its parent compounds (such as Aminophenazone), it remains a critical reference point in the study of pyrazolone-induced blood dyscrasias (agranulocytosis) and the structure-activity relationships (SAR) of NSAIDs.

Core Chemical Data

Parameter	Specification
Common Name	Aminopropylon
IUPAC Name	2-(dimethylamino)-N-(1,5-dimethyl-3-oxo-2-phenylpyrazol-4-yl)propanamide
CAS Registry	3690-04-8
Molecular Formula	C ₁₆ H ₂₂ N ₄ O ₂
Molecular Weight	302.37 g/mol
Core Scaffold	1,2-dihydro-3H-pyrazol-3-one (Pyrazolone)
Key Substituent	2-(dimethylamino)propionyl group at the C4-amino position
Solubility	Soluble in ethanol, chloroform; moderately soluble in water (improved by the basic side chain). [1] [2] [3] [4] [5]

“

*Critical Disambiguation: Do not confuse **Aminopropylon** with Aminopropiophenone (PAPP).*

- **Aminopropylon**: Pyrazolone analgesic (C₁₆H₂₂N₄O₂). [\[6\]](#) * PAPP: 4-aminopropiophenone (C₉H₁₁NO), a cyanide antidote and predator control agent.
- This guide focuses exclusively on the pyrazolone series.

The Homologous Series: Structure-Activity Relationship (SAR)

The "**Aminopropylon** series" refers to modifications at the C4 position of the pyrazolone ring, specifically focusing on 4-acylamino and 4-alkylamino derivatives. The goal of this series was

to maintain analgesic efficacy (comparable to Aspirin or Morphine) while mitigating the risk of bone marrow suppression associated with the N-N bond in the pyrazolone ring.

Comparative Homology Table

Compound	C4 Substituent	Mechanism Note	Toxicity Risk
Antipyrine (Phenazone)	-H	Weak COX inhibitor; parent scaffold.	Low (Allergic reactions)
Aminophenazone (Aminopyrine)	-N(CH ₃) ₂	Prodrug; metabolizes to 4-aminoantipyrine.	High (Carcinogenic nitrosamines)
Propyphenazone	-CH(CH ₃) ₂	Alkyl substitution (no nitrogen at C4).	Moderate (Lower agranulocytosis risk)
Aminopropylon	-NH-CO-CH(CH ₃)- N(CH ₃) ₂	Amide-linked basic chain. Designed to improve solubility and alter metabolism.	High (Metabolic activation to reactive intermediates)
Dipyrone (Metamizole)	-N(CH ₃)-CH ₂ -SO ₃ Na	Sulfonate prodrug; highly soluble.	High (Agranulocytosis, but widely used)

SAR Insights for Drug Development

- The C4 Nitrogen: The presence of a nitrogen atom at C4 (as in Aminophenazone and **Aminopropylon**) drastically increases analgesic potency compared to Propyphenazone. However, this nitrogen is the locus for oxidative metabolism that yields reactive free radicals.
- The Amide Linker (**Aminopropylon**): Unlike Aminophenazone (tertiary amine), **Aminopropylon** uses an amide linker. This stabilizes the molecule against immediate N-demethylation but introduces a hydrolysis pathway. The bulky dimethylaminopropionyl group was intended to sterically hinder the formation of toxic metabolites, though clinical data suggests the risk remains.
- Solubility vs. Permeability: The basic dimethylamino tail in **Aminopropylon** allows for salt formation (e.g., Hydrochloride), improving aqueous solubility for parenteral formulations compared to the lipophilic Aminophenazone.

Synthesis and Manufacturing Protocols

The synthesis of **Aminopropylon** follows a convergent pathway, coupling the core 4-aminoantipyrine scaffold with a functionalized acyl chloride.

Step-by-Step Synthesis Protocol

Note: This protocol is for research reference only. All synthesis must comply with local regulations regarding precursor chemicals.

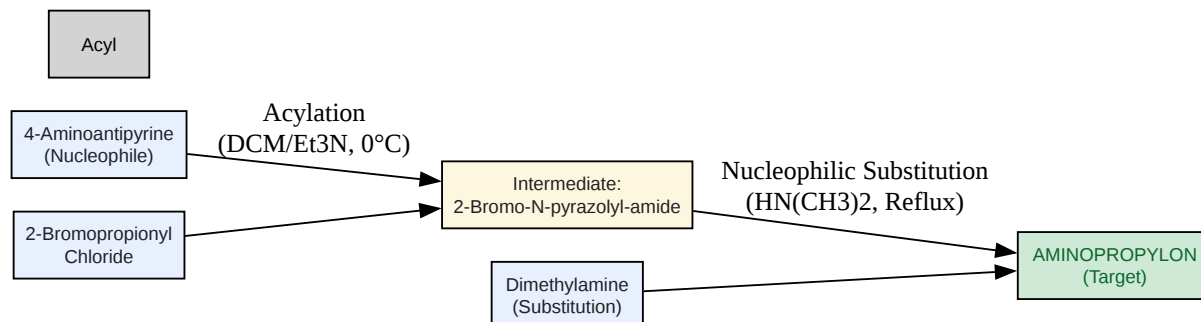
Reagents:

- Precursor A: 4-Aminoantipyrine (4-Amino-1,5-dimethyl-2-phenyl-3-pyrazolone) [CAS 83-07-8].
- Precursor B: 2-Bromopropionyl chloride (or 2-Chloropropionyl chloride).
- Reagent C: Dimethylamine (anhydrous or aqueous solution).
- Solvent: Dichloromethane (DCM) or Toluene.
- Base: Triethylamine (Et₃N).

Workflow:

- Acylation: Dissolve 4-Aminoantipyrine (1.0 eq) in dry DCM with Et₃N (1.1 eq). Add 2-Bromopropionyl chloride (1.05 eq) dropwise at 0°C. Stir at room temperature for 2 hours.
 - Intermediate: N-(1,5-dimethyl-3-oxo-2-phenylpyrazol-4-yl)-2-bromopropanamide.
- Amination: Treat the intermediate with excess Dimethylamine (3.0 eq) in a sealed vessel or refluxing solvent to displace the bromide.
- Purification: Wash the organic layer with water and brine. Dry over Na₂SO₄. Recrystallize from Ethanol/Ether.
- Yield: Typically 65-75%.

Synthesis Pathway Diagram (Graphviz)



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Caption: Convergent synthesis of **Aminopropylon** via acylation of 4-aminoantipyrine followed by amination.

Pharmacology and Mechanism of Action

Primary Mechanism: COX Inhibition

Like other pyrazolones, **Aminopropylon** acts primarily by inhibiting Cyclooxygenase (COX) enzymes (COX-1 and COX-2), reducing the synthesis of pro-inflammatory prostaglandins (PGE₂).

- Site of Action: It is believed to act centrally (CNS) and peripherally.
- Differentiation: Unlike classical NSAIDs (ibuprofen), pyrazolones often possess a spasmolytic (smooth muscle relaxing) component, making them effective for visceral pain (colic).

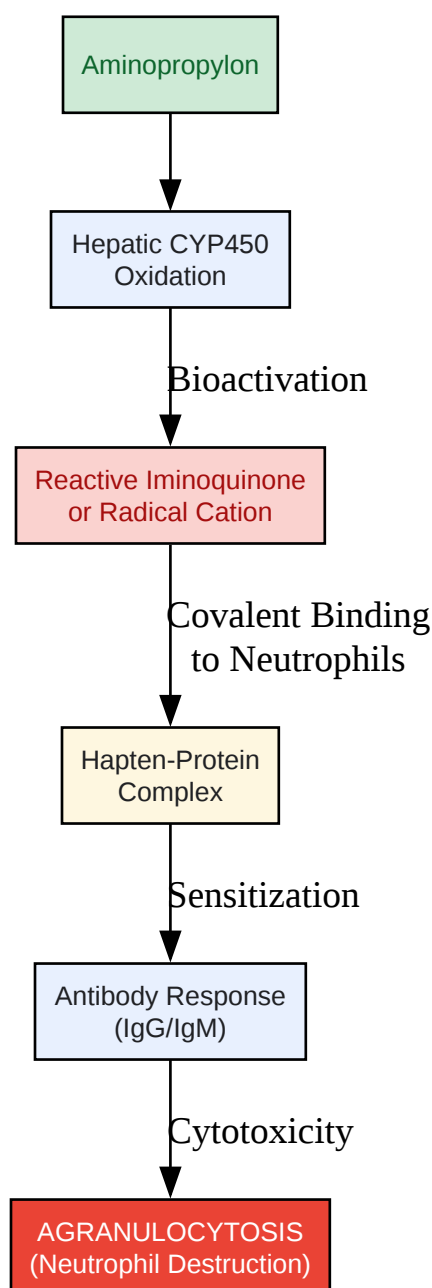
Metabolic Activation & Toxicity (The "Pyrazolone Trap")

The defining characteristic of this homologous series is the metabolic fate of the pyrazolone ring.

- Oxidation: The pyrazolone ring is oxidized by Cytochrome P450 systems.

- **Radical Formation:** The N-methyl groups or the C4-amino substituent can form a pyrazolone cation radical.
- **Immunotoxicity:** These reactive metabolites act as haptens, binding to neutrophil membranes. This triggers the formation of anti-neutrophil antibodies, leading to immune-mediated destruction of white blood cells (Agranulocytosis).

Toxicity Pathway Diagram (Graphviz)



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Caption: Mechanism of pyrazolone-induced agranulocytosis via metabolic bioactivation and haptimization.

Analytical Methods & Protocols

For researchers handling **Aminopropylon** as a reference standard (e.g., for detecting adulterants in herbal supplements or analyzing historical samples), rigorous detection methods are required.

LC-MS/MS Protocol

Objective: Quantitation of **Aminopropylon** in biological matrices.

- Sample Prep:
 - Extract plasma (100 µL) with Ethyl Acetate (500 µL).
 - Vortex (1 min), Centrifuge (10,000 g, 5 min).
 - Evaporate supernatant; reconstitute in Mobile Phase.
- Chromatography:
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 2.1 x 50 mm, 1.8 µm).
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: Acetonitrile.
 - Gradient: 5% B to 95% B over 5 minutes.
- Mass Spectrometry (MRM Mode):
 - Ionization: ESI Positive mode.
 - Precursor Ion: m/z 303.2 [M+H]⁺.

- Product Ions:
 - Quantifier:m/z 230.1 (Loss of dimethylaminopropionyl tail fragments).
 - Qualifier:m/z 58.1 (Dimethylamine fragment).

References

- DrugCentral. (2025). **Aminopropylone**: Structure and Properties. Division of Translational Informatics, University of New Mexico. Retrieved from [[Link](#)]
- PubChem. (2025). **Aminopropylon** Compound Summary (CID 107150). National Center for Biotechnology Information. Retrieved from [[Link](#)]
- Lednicer, D., & Mitscher, L. A. (1977).[4] The Organic Chemistry of Drug Synthesis (Vol. 1, p. 234). Wiley-Interscience. (Detailed synthesis pathways of pyrazolone series).
- Uetrecht, J. (2007). Idiosyncratic Drug Reactions: Past, Present, and Future. Chemical Research in Toxicology, 21(1), 84-92. (Mechanisms of pyrazolone agranulocytosis).

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Sources

- 1. hpc-standards.com [hpc-standards.com]
- 2. bocsci.com [bocsci.com]
- 3. US5656286A - Solubility parameter based drug delivery system and method for altering drug saturation concentration - Google Patents [patents.google.com]
- 4. theswissbay.ch [theswissbay.ch]
- 5. US20060078604A1 - Transdermal drug delivery device including an occlusive backing - Google Patents [patents.google.com]
- 6. Page loading... [wap.guidechem.com]

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